

Identifying "AW4": A Critical First Step for Your Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AW4
Cat. No.: B15583369

[Get Quote](#)

Before proceeding with the creation of an in-depth technical guide on the biological function and mechanism of action of "AW4," it is crucial to clarify the specific biological entity you are referring to. Initial research indicates that "AW4" is not a universally recognized standalone identifier for a single biological molecule. Instead, the term could be an abbreviation, a typo, or a component of a larger name, leading to several potential candidates for your topic.

To ensure the technical guide is accurate and relevant to your needs, please specify which of the following, or another entity, is the intended subject of your report:

Potential Biological Entities Related to "AW4":

- **ABI4 (ABA-insensitive 4):** A key transcription factor in the plant *Arabidopsis thaliana*. It plays a critical role in the signaling pathway of the plant hormone abscisic acid (ABA), particularly in seed germination and post-germinative growth. As a transcriptional activator, it is part of a complex gene regulatory network.^[1]
- **ATF4 (Activating Transcription Factor 4):** A versatile transcription factor found in mammals that belongs to the basic leucine zipper (bZIP) superfamily.^{[2][3]} It is involved in a wide array of cellular processes, including responses to environmental and intracellular stress.^[2] ATF4

is also a significant area of study in relation to human health and diseases such as skeletal muscle atrophy.[2]

- AO4 (Aldehyde Oxidase 4): An enzyme encoded by the AO4 gene in Arabidopsis thaliana.[4] This enzyme is primarily expressed in developing seeds and is involved in the detoxification of aldehydes, which can be harmful to the plant.[4] Research suggests it plays a role in delaying the aging and death of siliques (seed pods) by catalyzing the conversion of aldehydes.[4]
- AHK4 (Arabidopsis Histidine Kinase 4): A sensor histidine kinase in Arabidopsis thaliana that functions as a direct receptor for the plant hormone cytokinin.[5] It is a key component of the cytokinin signaling pathway, which is involved in various aspects of plant growth and development.[5]
- WOX4 (WUSCHEL-related homeobox 4): A member of the WUSCHEL-related homeobox gene family in Arabidopsis thaliana.[6] WOX4 is integral to the TDIF-TDR-WOX4 signaling pathway, which is crucial for maintaining the vascular meristem during secondary growth and regulating vascular proliferation.[6]
- α C- β 4 loop in protein kinases: This is a structural component within the catalytic domain of protein kinases, not a standalone molecule. This loop is important for the conformational changes that regulate kinase activity and is implicated in disease and drug resistance when mutated.[7]

Once you have identified the correct biological entity, a comprehensive technical guide can be developed that includes the requested data tables, detailed experimental protocols, and Graphviz diagrams of signaling pathways and workflows. Your clarification is essential for the next step in generating a document that meets the in-depth requirements for researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Regulation and Function of the Arabidopsis ABA-insensitive4 Gene in Seed and Abscisic Acid Response Signaling Networks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Biology of Activating Transcription Factor 4 (ATF4) and Its Role in Skeletal Muscle Atrophy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [genecards.org](https://www.genecards.org/) [[genecards.org](https://www.genecards.org/)]
- 4. AO4 aldehyde oxidase 4 [Arabidopsis thaliana (thale cress)] - Gene - NCBI [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov/)]
- 5. [scispace.com](https://www.scispace.com/) [[scispace.com](https://www.scispace.com/)]
- 6. WOX4 WUSCHEL related homeobox 4 [Arabidopsis thaliana (thale cress)] - Gene - NCBI [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov/)]
- 7. Emerging roles of the α C- β 4 loop in protein kinase structure, function, evolution, and disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Identifying "AW4": A Critical First Step for Your Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15583369/docs#identifying-aw4-a-critical-first-step-for-your-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)